

# Commercial Sourcing and Technical Data for 3-Bromo-5-(2-Pyrrolidinyl)Pyridine

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## Compound of Interest

Compound Name: 3-Bromo-5-(2-Pyrrolidinyl)Pyridine

Cat. No.: B140907

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For researchers and professionals in drug development, the timely procurement of high-quality chemical reagents is a critical cornerstone of successful project execution. This technical guide provides an in-depth overview of commercial suppliers for **3-Bromo-5-(2-**

**Pyrrolidinyl)Pyridine**, a nornicotine analog with applications as a hapten for immunoassays.

[1] This document outlines key technical data, a detailed synthesis protocol, and logical workflows to aid in sourcing and utilization.

## Physicochemical Properties

**3-Bromo-5-(2-Pyrrolidinyl)Pyridine** is a versatile chemical intermediate. A summary of its key properties is provided below.

Property	Value	Source
CAS Number	71719-06-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrN <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	227.1 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[1]</a>
Boiling Point	295.4±40.0 °C (Predicted)	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.434±0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[2]</a>
pKa	8.56±0.10 (Predicted)	<a href="#">[1]</a>
Storage	2-8°C, protect from light, keep in a dark place, sealed in dry conditions.	<a href="#">[1]</a>

## Commercial Suppliers

A variety of chemical suppliers offer **3-Bromo-5-(2-Pyrrolidinyl)Pyridine**. The following table summarizes a selection of these vendors and the typical specifications for their products. It is important to note that for some suppliers, this compound is available as the dihydrochloride salt.

Supplier	Product Name/Synonym	Purity	Available Quantities
J & K SCIENTIFIC LTD.	3-BROMO-5-(2-PYRROLIDINYL)PYRIDINE	Not Specified	Contact for details
Tetranov Biopharm	3-BROMO-5-(2-PYRROLIDINYL)PYRIDINE	Not Specified	Contact for details
Chemsky (shanghai) International Co.,Ltd.	3-BROMO-5-(2-PYRROLIDINYL)PYRIDINE	Not Specified	Contact for details
Record Tech (Shanghai) Co., LTD.	3-BROMO-5-(2-PYRROLIDINYL)PYRIDINE	Not Specified	Contact for details
Hangzhou Sage Chemical Co., Ltd.	3-BROMO-5-(2-PYRROLIDINYL)PYRIDINE	Not Specified	Contact for details
Shanghai Amole Biotechnology Co., Ltd.	(RS)-3-Bromo Nornicotine	96.0%	100mg, 1g, 250mg, 25g
Ambeed, Inc. (via Sigma-Aldrich)	3-Bromo-5-(2-pyrrolidinyl)pyridine	98%	Contact for details
AK Scientific Inc.	(S)-3-bromo-5-(pyrrolidin-2-yl)pyridine dihydrochloride	Not Specified	100mg, 500mg, 1g
2A Biotech	3-BROMO-5-(2-PYRROLIDINYL)PYRIDINE	Not Specified	Contact for details
Biosynth	3-Bromo-5-pyrrolidinopyridine	Not Specified	Contact for details

## Experimental Protocol: Synthesis of 3-Bromo-5-(2-Pyrrolidinyl)Pyridine

The following is a general procedure for the synthesis of **3-Bromo-5-(2-Pyrrolidinyl)Pyridine** from 3-bromo-5-(3,4-dihydro-2H-pyrrol-5-yl)pyridine.<sup>[1]</sup>

### Materials:

- 3-bromo-5-(3,4-dihydro-2H-pyrrol-5-yl)pyridine (2.0 g, 8.8 mmol)
- Methanol/acetic acid (80:20 v/v), 80 mL
- Sodium borohydride (747 mg, 19.75 mmol)
- Dry ice-acetonitrile bath
- Water
- Sodium hydroxide
- Dichloromethane
- Saturated saline
- Anhydrous potassium carbonate
- Silica gel for column chromatography
- Ethyl acetate-methanol (1:1 v/v)

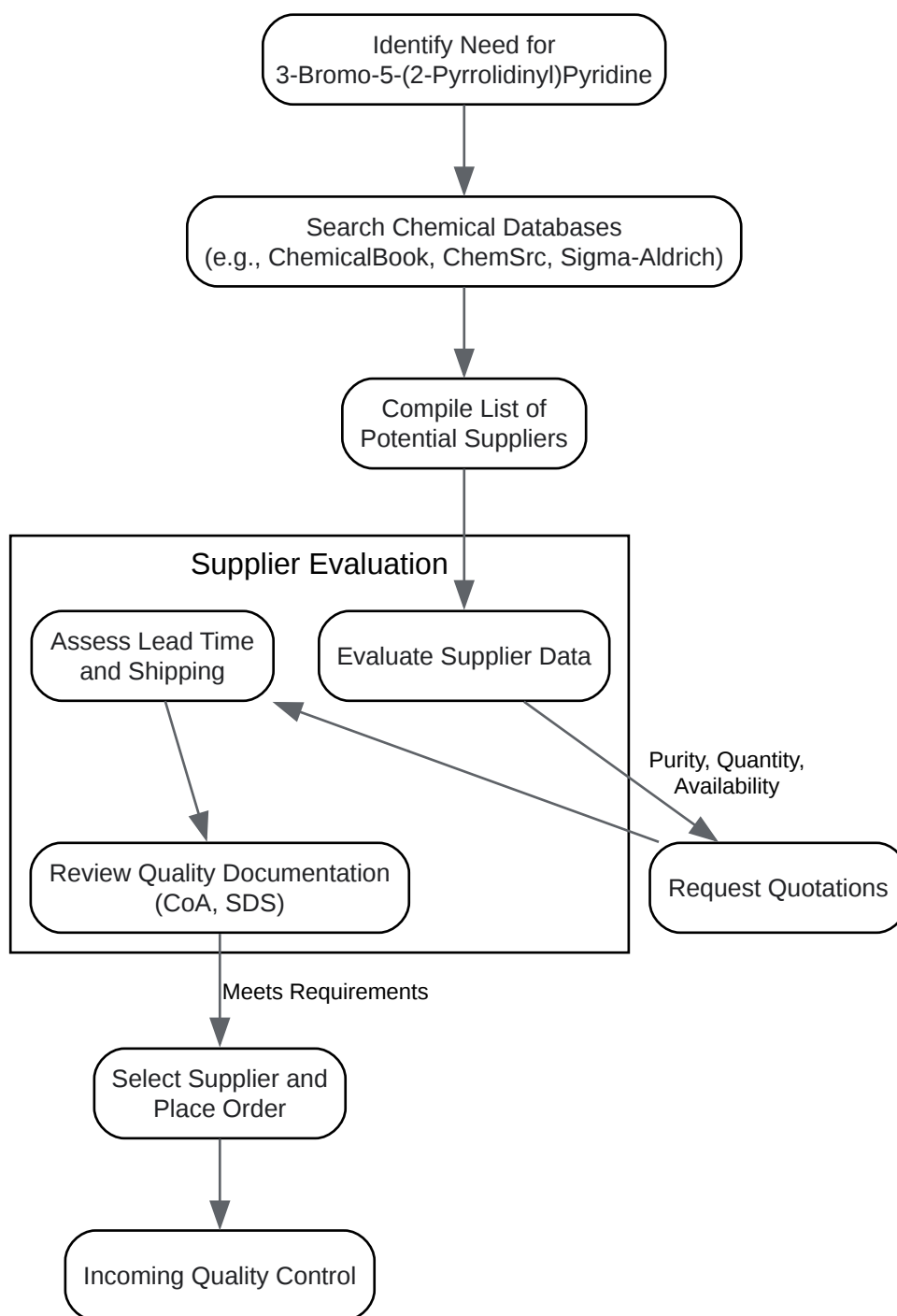
### Procedure:

- Dissolve 3-bromo-5-(3,4-dihydro-2H-pyrrol-5-yl)pyridine in the methanol/acetic acid solvent mixture.
- Cool the reaction mixture to -40 °C using a dry ice-acetonitrile bath.

- Add sodium borohydride to the reaction mixture in batches over 10 minutes with vigorous stirring, allowing the temperature to rise to -20 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature.
- Remove most of the solvent using a rotary evaporator.
- Add 200 mL of water to the residue and adjust the pH to be alkaline with sodium hydroxide.
- Extract the aqueous solution with dichloromethane (2 x 90 mL).
- Combine the organic phases, wash with saturated saline, and dry over anhydrous potassium carbonate.
- Filter the solution and concentrate the filtrate.
- Purify the crude product by silica gel column chromatography (10x4 cm) using an eluent of 1:1 (v/v) ethyl acetate-methanol.
- The final product, **3-bromo-5-(2-pyrrolidiny)pyridine**, is obtained as a yellow oil (1.8 g, 90% yield).<sup>[1]</sup>
- The structure of the product can be confirmed by NMR hydrogen (400 MHz, CDCl<sub>3</sub>) and carbon (100 MHz, CDCl<sub>3</sub>) spectra.<sup>[1]</sup>

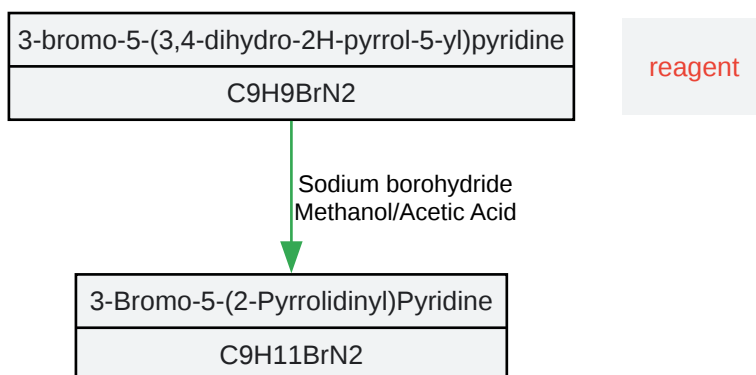
## Visualizing Workflows and Structures

To aid in the practical application of this information, the following diagrams, generated using the DOT language, illustrate a logical workflow for supplier selection and the chemical transformation described in the synthesis protocol.



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Caption: Workflow for Selecting a Commercial Chemical Supplier.



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Caption: Synthesis of **3-Bromo-5-(2-Pyrrolidinyl)Pyridine**.

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## References

- 1. 3-BROMO-5-(2-PYRROLIDINYLY)PYRIDINE CAS#: 71719-06-7 [m.chemicalbook.com]
- 2. 3-Bromo-5-(2-pyrrolidinyl)pyridine | CAS#:71719-06-7 | Chemsrcc [chemsrc.com]
- 3. 3-Bromo-5-pyrrolidinopyridine | 944718-19-8 | UMB71819 [biosynth.com]
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